

Essential Safety and Disposal Procedures for THRX-195518

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: THRX-195518

Cat. No.: B1426059

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Introduction

As the scientific community continues to explore novel therapeutic agents, understanding the proper handling and disposal of research compounds is paramount to ensuring laboratory safety and environmental protection. This document provides a comprehensive guide to the proper disposal procedures for **THRX-195518**, a metabolite of the drug Revefenacin. The following information is based on the safety data sheets for the parent compound, Revefenacin, and general best practices for the disposal of pharmaceutical waste in a laboratory setting.

Hazard Identification and Safety Precautions

Revefenacin, the parent compound of **THRX-195518**, is classified with the following hazards:

- Harmful if swallowed (Acute toxicity, oral - Category 4)[1]
- Causes skin irritation (Skin corrosion/irritation - Category 2)[1]
- Causes serious eye irritation (Serious eye damage/eye irritation - Category 2A)[1]
- May cause respiratory irritation (Specific target organ toxicity, single exposure; Respiratory tract irritation - Category 3)[1]

Personal Protective Equipment (PPE)

When handling **THRX-195518** or its parent compound, it is crucial to use appropriate personal protective equipment to minimize exposure risks.

Protection Type	Recommended Equipment
Eye Protection	Safety goggles with side-shields[1]
Hand Protection	Protective gloves[1]
Skin and Body Protection	Impervious clothing[1]
Respiratory Protection	Suitable respirator[1]

Disposal Protocol

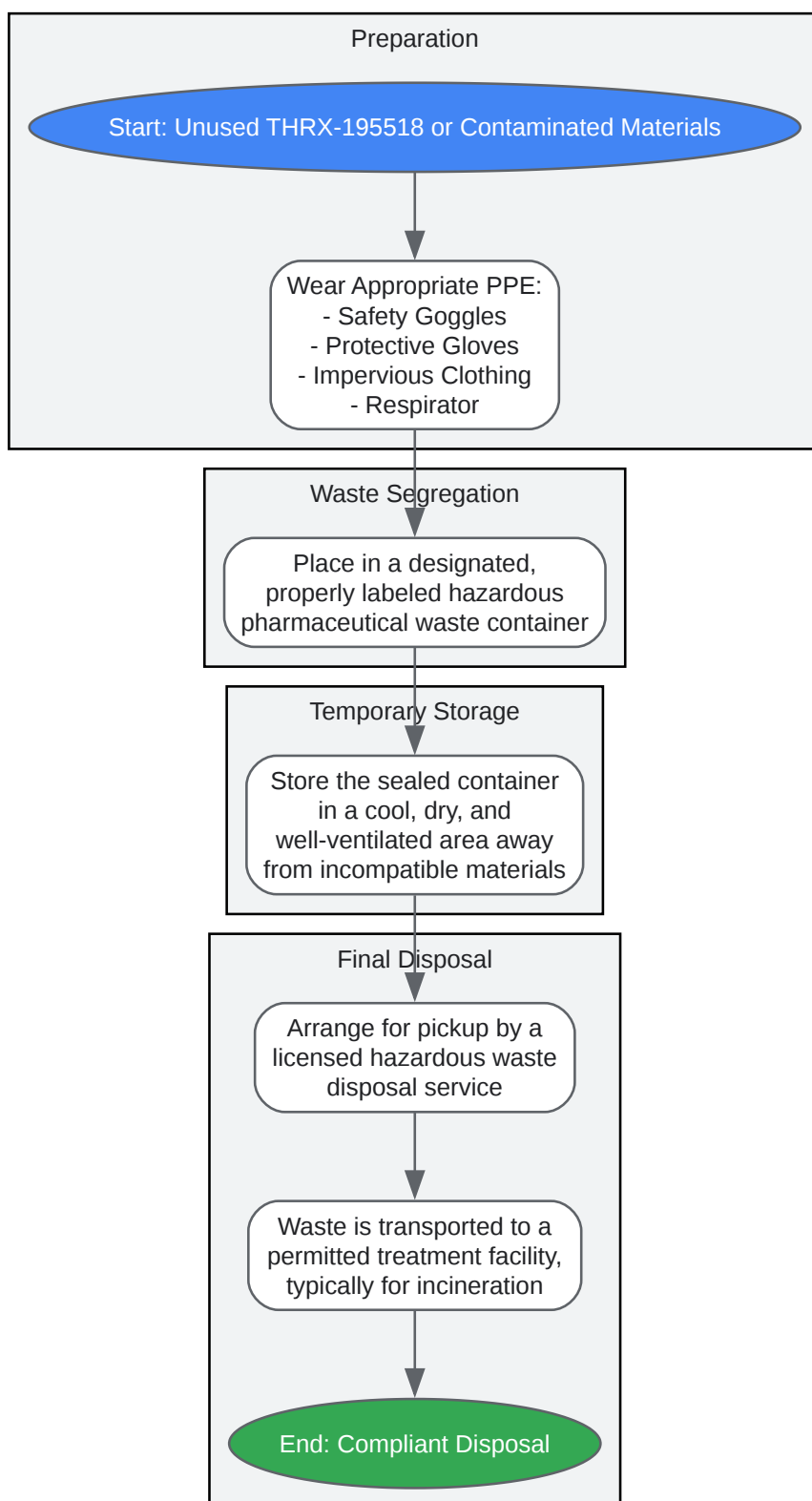
The disposal of **THRX-195518** and its parent compound, Revefenacin, must be conducted in accordance with all applicable federal, state, and local regulations. Improper disposal can pose a risk to the environment and public health.

Key Disposal Principles:

- Do Not Sewer: Do not flush into surface water or the sanitary sewer system[2].
- Segregate Waste: Hazardous pharmaceutical waste should be collected in designated, clearly labeled containers.
- Professional Disposal: Arrange for disposal by a licensed professional waste disposal service.

Step-by-Step Disposal Workflow

The following diagram illustrates the recommended workflow for the proper disposal of **THRX-195518**.



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References

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